

# Application Notes & Protocols for the Isolation of Carnosol from Rosmarinus officinalis

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Harnosal	
Cat. No.:	B1239377	Get Quote

Audience: Researchers, scientists, and drug development professionals.

### Introduction:

Carnosol is a phenolic diterpene found in rosemary (Rosmarinus officinalis) that, along with carnosic acid, is a major contributor to the plant's antioxidant properties.[1][2] These compounds are of significant interest to the food, cosmetic, and pharmaceutical industries.[3][4] Carnosol is structurally related to carnosic acid and is often found alongside it in rosemary extracts.[4][5][6] This document provides detailed protocols for the isolation of carnosol from Rosmarinus officinalis, summarizing quantitative data and experimental methodologies from published literature.

### **Data Presentation: Purity and Recovery of Carnosol**

The following table summarizes the reported purity and recovery of carnosol from Rosmarinus officinalis using different isolation techniques.



Isolation Method	Starting Material	Purity (%)	Recovery (%)	Reference
Centrifugal Partition Chromatography	Crude Rosemary Extract	94.4 ± 0.9	94.8 ± 2.3	[1][2][7]
Column Chromatography	Rosemary Extract (Ethanol- water)	42-48 (combined with Carnosic Acid)	Not Reported	[3]

## **Experimental Protocols**

This section details the methodologies for the extraction and purification of carnosol from Rosmarinus officinalis.

## Protocol 1: Solvent Extraction of Carnosol from Dried Rosemary Leaves

This protocol describes a general method for obtaining a crude extract rich in carnosol and other phenolic diterpenes.

### Materials and Reagents:

- Dried leaves of Rosmarinus officinalis
- Methanol (or ethanol, acetone)[8][9][10]
- Rotary evaporator
- Filtration apparatus (e.g., Buchner funnel, filter paper)
- Grinder or mill

### Procedure:

 Preparation of Plant Material: Dry the freshly collected rosemary leaves in the dark to prevent degradation of light-sensitive compounds. Once dried, grind the leaves into a fine



powder using a grinder or mill.[10]

### Extraction:

- Macerate the powdered rosemary leaves with methanol (a common solvent-to-solid ratio is 10:1 v/w) for 24 hours at room temperature with occasional stirring.
- Alternatively, use ultrasound-assisted extraction by treating a suspension of the rosemary powder in methanol (e.g., 1.0 g in 20 mL) with ultrasound at 170 W and 50 kHz for 20 minutes.[10]
- Filtration: Separate the extract from the plant material by filtration through filter paper. Wash the residue with a small amount of the extraction solvent to ensure maximum recovery.
- Concentration: Concentrate the filtrate under reduced pressure using a rotary evaporator at a temperature not exceeding 40-50°C to obtain a crude extract.
- Storage: Store the crude extract at -20°C until further purification.

# Protocol 2: Purification of Carnosol using Centrifugal Partition Chromatography (CPC)

This protocol describes a one-step purification method to obtain high-purity carnosol from a crude rosemary extract.[1][2]

Materials and Reagents:

- Crude rosemary extract (containing carnosol and carnosic acid)
- Hexane
- Ethyl acetate
- Methanol
- Water
- Centrifugal Partition Chromatograph



- Fraction collector
- HPLC system for analysis

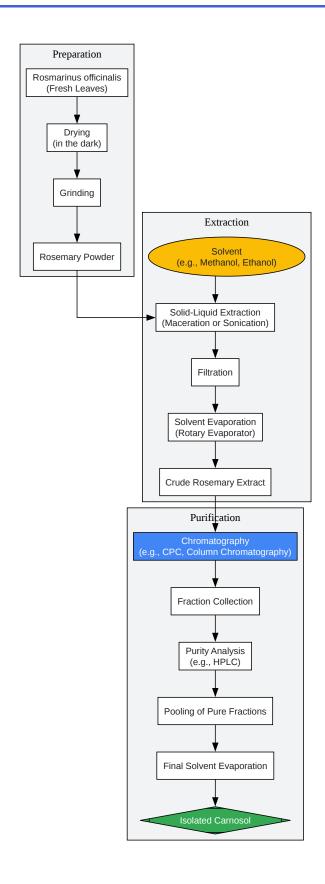
#### Procedure:

- Preparation of Two-Phase Solvent System: Prepare a two-phase solvent system of hexane/ethyl acetate/methanol/water in a volumetric ratio of 3:2:3:2.[1][7] Equilibrate the mixture in a separatory funnel and separate the two phases. The upper phase will serve as the stationary phase and the lower phase as the mobile phase.
- CPC System Preparation: Fill the CPC column with the stationary phase (upper phase).
- Sample Preparation: Dissolve a known amount of the crude rosemary extract (e.g., 900 mg) in a small volume of the mobile phase (lower phase).[1][7]
- Chromatographic Separation:
  - Set the CPC to rotate at a specified speed (e.g., 1800 rpm).[1][7]
  - Inject the prepared sample into the column.
  - Pump the mobile phase through the column at a constant flow rate.
  - Collect fractions using a fraction collector.
- Fraction Analysis: Analyze the collected fractions for the presence and purity of carnosol using an appropriate analytical technique, such as High-Performance Liquid Chromatography (HPLC).
- Pooling and Concentration: Pool the fractions containing pure carnosol and evaporate the solvent to obtain the isolated compound.

### Visualization of the Isolation Workflow

The following diagram illustrates the general workflow for the isolation of carnosol from Rosmarinus officinalis.





Click to download full resolution via product page

Caption: Workflow for the isolation of Carnosol from Rosmarinus officinalis.



### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

### References

- 1. One-step isolation of carnosic acid and carnosol from rosemary by centrifugal partition chromatography PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. WO2021038340A1 Carnosic acid, carnosol and rosmarinic acid isolation method -Google Patents [patents.google.com]
- 4. mdpi.com [mdpi.com]
- 5. academic.oup.com [academic.oup.com]
- 6. Carnosic Acid and Carnosol, Two Major Antioxidants of Rosemary, Act through Different Mechanisms - PMC [pmc.ncbi.nlm.nih.gov]
- 7. One-step isolation of carnosic acid and carnosol from rosemary by centrifugal partition chromatography. | Sigma-Aldrich [sigmaaldrich.com]
- 8. CN105669432A Method for comprehensive extraction of carnosic acid, carnosol and ursolic acid - Google Patents [patents.google.com]
- 9. Multiresponse optimization of an extraction procedure of carnosol and rosmarinic and carnosic acids from rosemary PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Application Notes & Protocols for the Isolation of Carnosol from Rosmarinus officinalis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1239377#protocol-for-isolating-carnosol-from-rosmarinus-officinalis]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com